

# a comparative study of the safety profiles of CAD031 and J147

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## Compound of Interest

Compound Name: CAD031

Cat. No.: B12383429

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## A Comparative Safety Profile: CAD031 and J147

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive and objective comparison of the preclinical safety profiles of two promising neuroprotective compounds, **CAD031** and its parent molecule, J147. The information presented is collated from available preclinical data to assist researchers in evaluating their therapeutic potential.

### Executive Summary

Both **CAD031** and J147 demonstrate favorable safety profiles in a range of preclinical in vitro and in vivo studies. Neither compound has exhibited significant acute toxicity at high doses. Genotoxicity and cardiotoxicity assessments have also yielded negative results. J147 has undergone more extensive public safety testing, including a detailed cellular toxicity analysis. **CAD031**, a derivative of J147, also shows a clean safety profile in key preliminary assays. This guide will delve into the available quantitative data and the methodologies behind these safety assessments.

### Comparative Safety Data

The following tables summarize the available quantitative preclinical safety data for **CAD031** and J147.

Table 1: In Vitro Cytotoxicity

Compound	Assay Type	Cell Line	Endpoint	Result
J147	CeeTox™ Cellular Toxicity Analysis	Rat Hepatoma (H4IIE)	TC50 (Cell Death)	293 µM[1]
CeeTox™ Cellular Toxicity Analysis	Rat Hepatoma (H4IIE)	Estimated CTox*	90 µM[1]	
CAD031	Information not publicly available	-	-	-

\*Estimated sustained concentration expected to produce toxicity in a 14-day repeat-dose study.  
[1]

Table 2: Genotoxicity

Compound	Assay Type	Test System	Metabolic Activation	Result
J147	Ames Test	Salmonella typhimurium	With and Without	Negative
CAD031	Ames Test	Not specified	Not specified	No activity at 10 µM[2]
CAD031	Micronucleus Assay	Not specified	In vivo	No activity at 10 µM[2]

Table 3: Cardiotoxicity

Compound	Assay Type	Test System	Result
J147	hERG Assay	Not specified	Negative
CAD031	hERG Assay	Not specified	No activity at 10 µM

Table 4: In Vivo Acute Toxicity

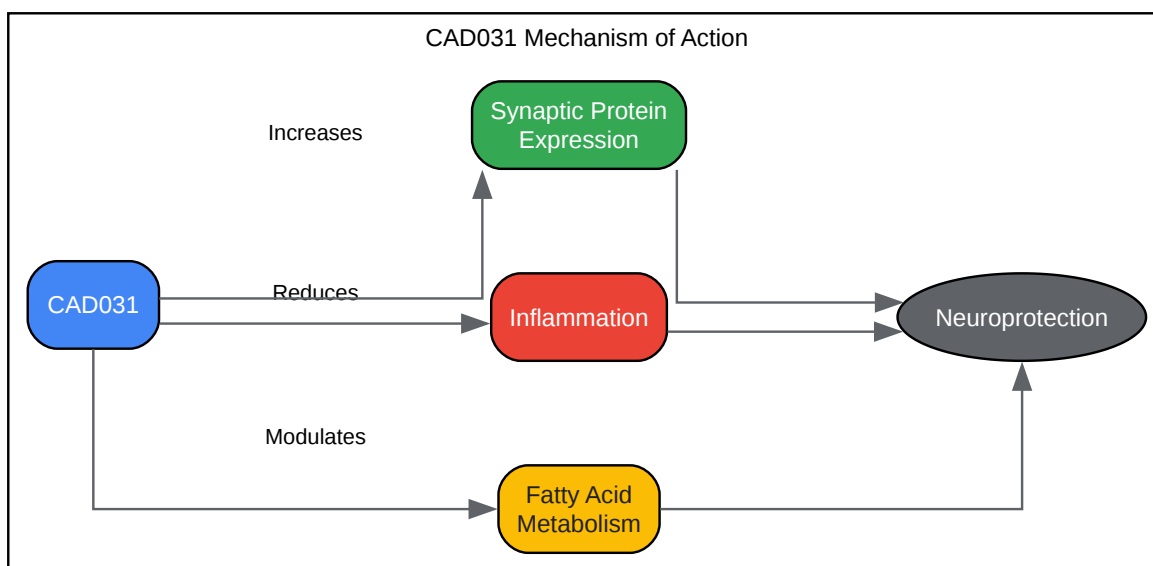
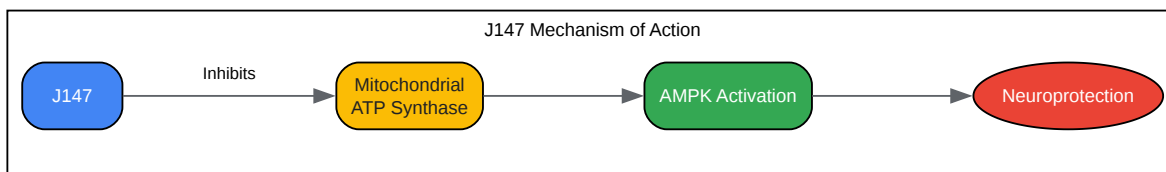
Compound	Animal Model	Route of Administration	Maximum Non-lethal Dose
J147	Not specified	Oral	2 g/kg
CAD031	Not specified	Not specified	No acute toxicity observed

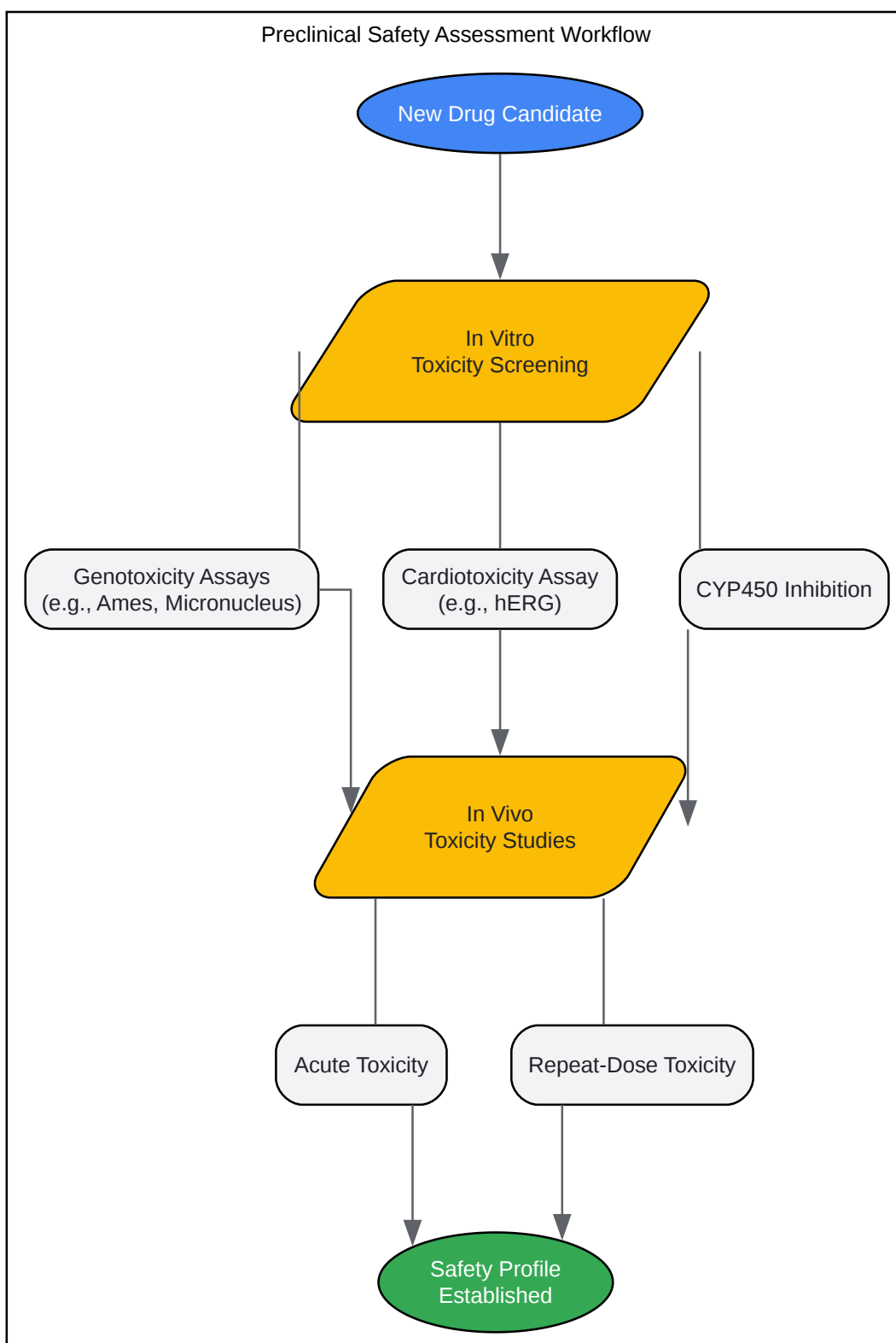
Table 5: Other Key Safety-Related Assays

Compound	Assay Type	Test System	Result
CAD031	Cytochrome P450 Inhibition	Not specified	Did not block the activities of five key enzymes

## Signaling Pathways and Experimental Workflows

To visualize the mechanisms of action and the process of safety evaluation, the following diagrams are provided.





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## References

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